

InChI key and SMILES string for 10-Methoxycarbamazepine.

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Compound of Interest

Compound Name: 10-Methoxycarbamazepine

Cat. No.: B195698

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An In-depth Technical Guide to 10-Methoxycarbamazepine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **10-Methoxycarbamazepine**, an important intermediate and impurity in the synthesis of the anticonvulsant drug Oxcarbazepine. This document details its chemical identifiers, physicochemical properties, and a detailed experimental protocol for its synthesis. Additionally, logical workflows are illustrated using diagrams for enhanced clarity.

Chemical Identifiers

10-Methoxycarbamazepine, also known as 10-methoxy-5H-dibenzo[b,f]azepine-5-carboxamide, is a key chemical entity in pharmaceutical synthesis.^{[1][2]} Its unique structure is precisely defined by standardized chemical identifiers.

Identifier	Value
InChI Key	PIZOFBKQWNPDK-UHFFFAOYSA-N ^{[2][3][4]}
SMILES String	<chem>COC1=CC2=CC=CC=C2N(C3=CC=CC=C31)C(=O)N</chem> ^{[2][3]}
CAS Number	28721-09-7 ^{[1][3][4]}

Physicochemical and Analytical Data

The physical and chemical properties of **10-Methoxycarbamazepine** are crucial for its handling, characterization, and application in synthetic chemistry.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₄ N ₂ O ₂	[1][3]
Molecular Weight	266.29 g/mol	[2][4][5][6]
Appearance	Pale Yellow Solid / Off-White Solid	[1][7]
Melting Point	186-188°C	[7]
Boiling Point (Predicted)	468.0 ± 55.0 °C	[7][8]
Density (Predicted)	1.31 g/cm ³	[7][8]
Solubility	DMSO (Slightly), Methanol (Slightly)	[7][8]
Purity (Assay)	≥97.5% (HPLC)	[4]
Storage Temperature	Room Temperature, Sealed in dry / 2-8°C	[8]

Experimental Protocols

Synthesis of 10-Methoxycarbamazepine

The synthesis of **10-Methoxycarbamazepine** is commonly achieved through the carboxamidation of 10-methoxyiminostilbene (10-methoxy-5H-dibenz[b,f]azepine).[9][10] A prevalent method involves the in situ generation of cyanic acid (HOCN) from an alkali metal cyanate and a mild acidic reagent.[9][11]

Materials:

- 10-methoxyiminostilbene
- Sodium cyanate (NaOCN)

- Mild aromatic acid (e.g., benzoic acid, p-chlorobenzoic acid)[9]
- Aromatic hydrocarbon solvent (e.g., Toluene)[9][10]
- 5% Sodium carbonate solution
- 2N Hydrochloric acid

Procedure:

- A mixture of 10-methoxyiminostilbene, the aromatic acid (e.g., p-chlorobenzoic acid), and sodium cyanate is prepared in a suitable solvent such as toluene.[9]
- The reaction mixture is heated to reflux and maintained for several hours (e.g., 12 hours), with reaction progress monitored by HPLC or TLC.[9]
- Upon completion, the mixture is cooled to room temperature and filtered to remove solid by-products.[9]
- The resulting clear toluene filtrate is washed sequentially with a 5% sodium carbonate solution and then with water to remove unreacted acid and other aqueous-soluble impurities.[9]
- The organic layer containing the **10-Methoxycarbamazepine** product is then separated. The product can be isolated by evaporation of the solvent or carried forward for subsequent hydrolysis to Oxcarbazepine.[9] For hydrolysis, the toluene layer is added to 2N hydrochloric acid and heated (e.g., 75-80°C).[9]

Purity Analysis by HPLC

High-Performance Liquid Chromatography (HPLC) is a standard technique for assessing the purity of the synthesized **10-Methoxycarbamazepine**.

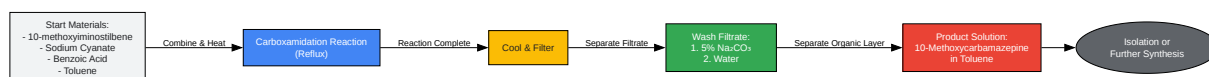
Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A suitable reversed-phase column (e.g., C18).

- Mobile Phase: A mixture of organic solvent (e.g., acetonitrile) and water or a buffer solution.
- Sample Preparation: A standard solution of the synthesized **10-Methoxycarbamazepine** is prepared in a suitable solvent.
- Analysis: The sample is injected into the HPLC system, and the chromatogram is recorded. Purity is determined by comparing the peak area of **10-Methoxycarbamazepine** to the total peak area of all components. A purity level of $\geq 97.5\%$ is typically considered high quality.[4]

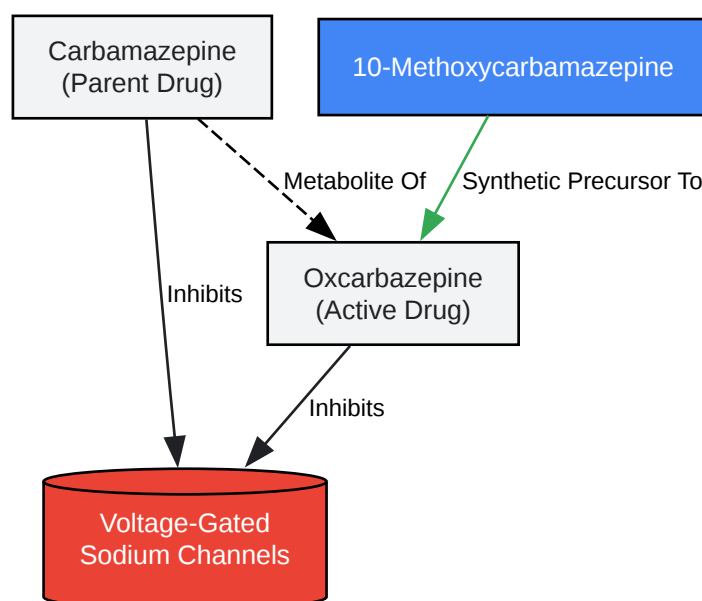
Visualized Workflows and Relationships

Diagrams can effectively illustrate complex processes and relationships, providing a clear visual summary for researchers.



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Caption: Synthesis workflow for **10-Methoxycarbamazepine**.



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